

# A Comprehensive Technical Guide to Calcium bis(Benzoic Acid) (CAS 2090-05-3)

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## Compound of Interest

Compound Name: Calcium bis(benzoic acid)

Cat. No.: B15047329

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## Introduction

**Calcium bis(benzoic acid)**, also known as calcium benzoate, is the calcium salt of benzoic acid with the CAS number 2090-05-3. It is widely recognized for its application as a preservative in the food and cosmetic industries, where it is designated by the E number E213. [1][2] Its efficacy as an antimicrobial and antifungal agent, particularly in acidic environments, makes it a valuable alternative to sodium benzoate in applications where low sodium content is desirable. Beyond its preservative role, calcium benzoate has applications as a stabilizer in polymers and has been noted for its use in the synthesis of pharmaceutically active compounds.[3] This technical guide provides a comprehensive overview of the physicochemical properties, experimental protocols, and known biological interactions of **calcium bis(benzoic acid)** to support research and development activities.

## Physicochemical Properties

**Calcium bis(benzoic acid)** is a white crystalline powder.[4] The anhydrous form has the chemical formula  $C_{14}H_{10}CaO_4$ , while it can also exist in hydrated forms, such as the monohydrate ( $C_{14}H_{10}CaO_4 \cdot H_2O$ ) and trihydrate ( $C_{14}H_{10}CaO_4 \cdot 3H_2O$ ).[3] A summary of its key physicochemical properties is presented in Table 1.

Table 1: Physicochemical Properties of **Calcium bis(Benzoic Acid)**



Property	Value	Reference
CAS Number	2090-05-3	[5]
Molecular Formula	C <sub>14</sub> H <sub>10</sub> CaO <sub>4</sub> (anhydrous)	[5]
Molecular Weight	282.30 g/mol (anhydrous)	[5]
Appearance	White crystalline powder	[4]
Boiling Point	248.00 to 250.00 °C @ 760.00 mm Hg	[4]
Density	1.42 g/cm <sup>3</sup> at 20°C	[1]
Vapor Pressure	0.012200 mmHg @ 25.00 °C (estimated)	[4]
Water Solubility	2.32 g/100 mL (0 °C)	[2]
2.72 g/100 mL (20 °C)	[2]	
8.7 g/100 mL (100 °C)	[2]	
logP (o/w)	1.895 (estimated)	[4]

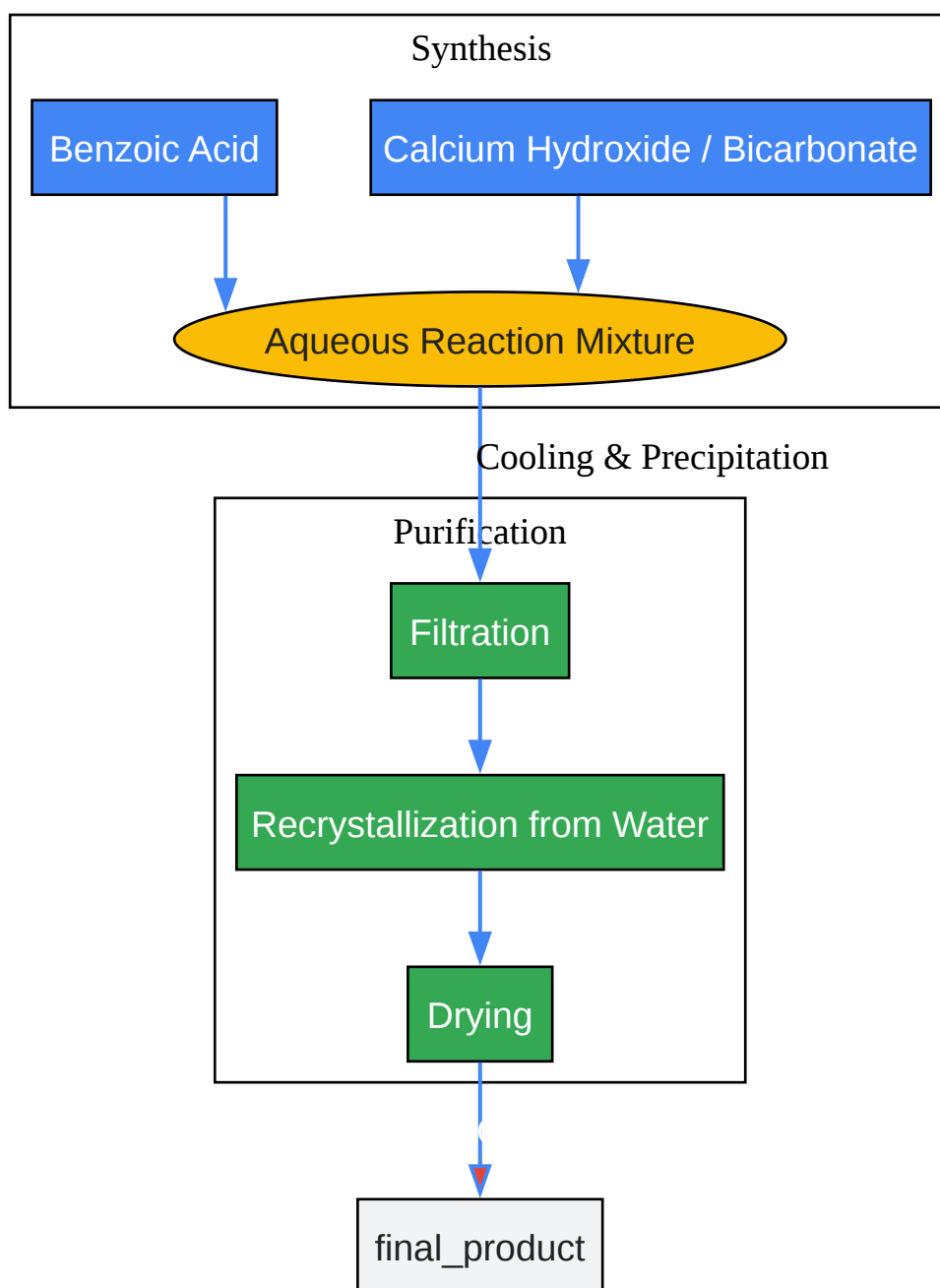
Note: A specific melting point for calcium benzoate is not consistently reported in the literature. One source indicates a melting range of 121.5 °C to 123.5 °C for benzoic acid isolated from the salt after acidification, not for the salt itself.

## Experimental Protocols

### Synthesis of Calcium bis(Benzoic Acid)

A common method for the preparation of calcium benzoate involves the reaction of benzoic acid with a calcium salt, such as calcium hydroxide or calcium bicarbonate, in an aqueous solution. The general workflow for synthesis and purification is outlined in the diagram below.





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Figure 1: General workflow for the synthesis and purification of calcium benzoate.

Protocol: A detailed experimental protocol for the synthesis is not readily available in the reviewed literature. However, based on general chemical principles, the synthesis can be achieved by dissolving benzoic acid in hot water and adding a stoichiometric amount of calcium hydroxide or calcium bicarbonate. The solution is then cooled to allow the calcium benzoate to crystallize, followed by filtration, washing with cold water, and drying.



## Purification by Recrystallization

A reported method for the purification of calcium benzoate trihydrate involves recrystallization from water.<sup>[1]</sup>

Protocol:

- Dissolve the crude calcium benzoate in hot water at a ratio of approximately 1 gram of solute per 10 mL of water, heated to 90°C.<sup>[1]</sup>
- Once fully dissolved, the solution is slowly cooled to 0°C to induce crystallization.<sup>[1]</sup>
- The recrystallized product is then collected by filtration, washed with a small amount of cold water, and dried.

## Quantitative Analysis (Assay)

The following assay method is based on the procedure provided by the Joint FAO/WHO Expert Committee on Food Additives (JECFA).

Protocol:

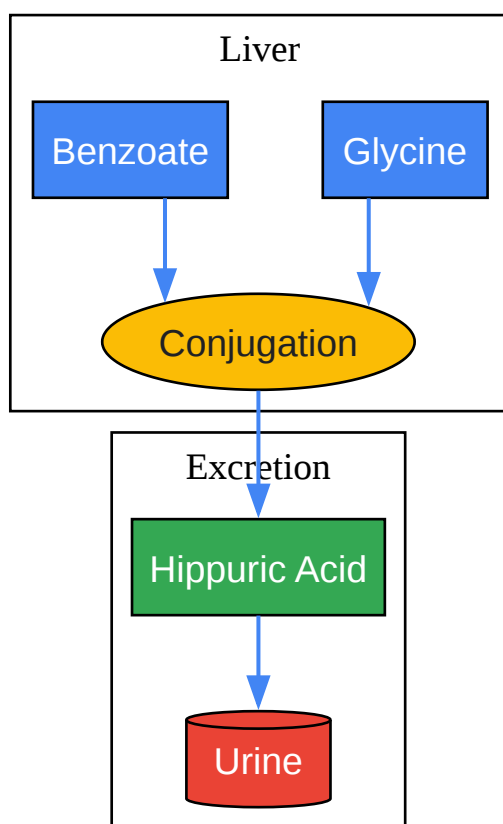
- Accurately weigh approximately 0.6 g of the dried calcium benzoate sample.
- Dissolve the sample in a mixture of 20 mL of water and 2 mL of dilute hydrochloric acid TS, and dilute to 100 mL with water.
- While stirring, add about 30 mL of 0.05 M disodium ethylenediaminetetraacetate from a 50-mL buret.
- Add 15 mL of sodium hydroxide TS and 40 mg of murexide indicator.
- Continue the titration with 0.05 M disodium ethylenediaminetetraacetate until the solution turns a deep blue color.
- Each mL of 0.05 M disodium ethylenediaminetetraacetate is equivalent to 14.116 mg of  $\text{C}_{14}\text{H}_{10}\text{CaO}_4$ .



## Biological Activity and Metabolism

### Metabolism of Benzoate

The primary metabolic fate of the benzoate moiety of calcium benzoate in humans occurs in the liver. It is conjugated with glycine to form hippuric acid, which is then excreted in the urine. This is a well-established detoxification pathway for benzoic acid and its salts.



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Figure 2: Metabolic pathway of benzoate to hippuric acid.

### Interaction with Signaling Pathways

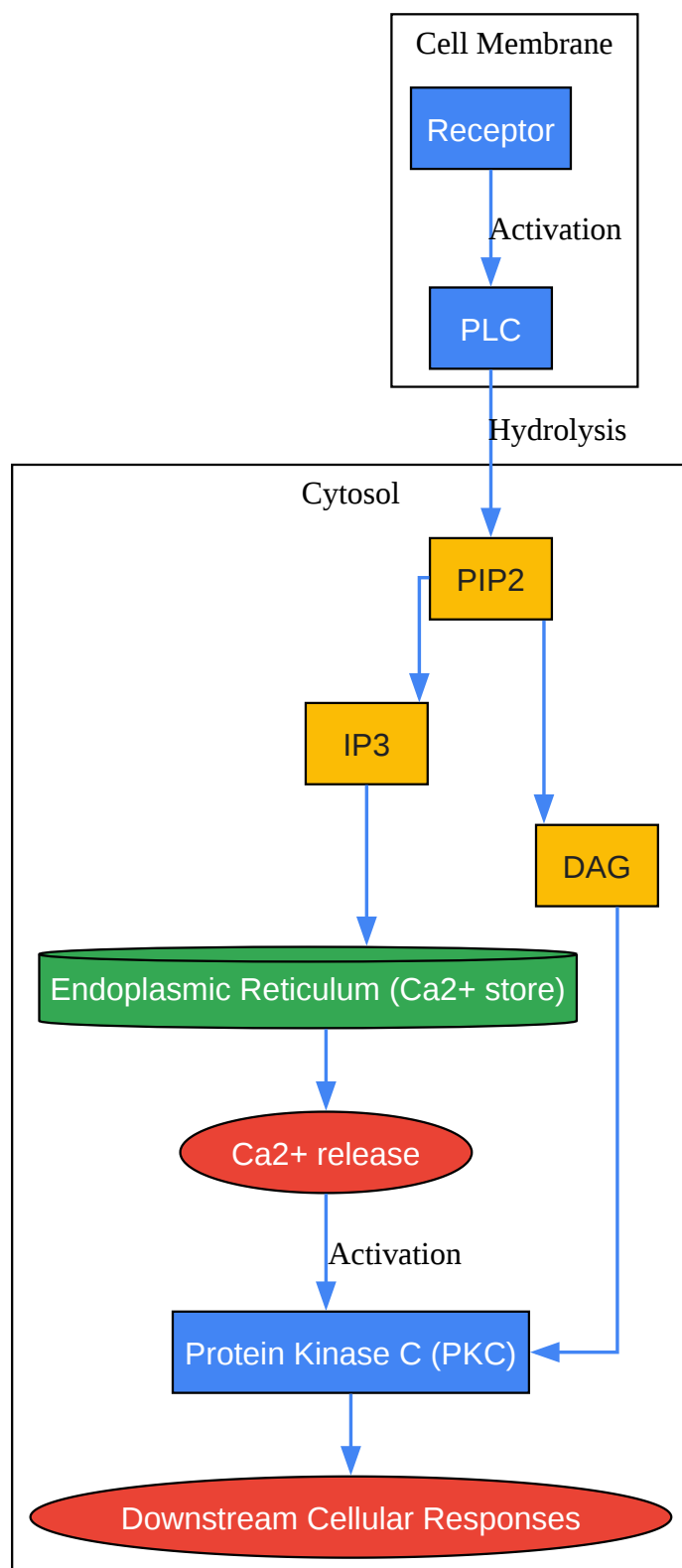
While calcium ions are known to be crucial second messengers in a multitude of cellular signaling pathways, including those mediated by Protein Kinase C (PKC), Mitogen-Activated Protein Kinases (MAPK), and the transcription factor NF- $\kappa$ B, the existing literature does not provide direct evidence of **calcium bis(benzoic acid)** specifically modulating these pathways.



The biological effects of calcium benzoate are largely attributed to the antimicrobial properties of the benzoate component and the nutritional contribution of calcium.

The diagram below illustrates a generalized calcium-dependent signaling cascade. It is important to note that this is a representative pathway and does not imply a documented direct interaction with calcium benzoate.





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Figure 3: Generalized calcium-dependent Protein Kinase C (PKC) signaling pathway.



## Applications in Drug Development

The primary role of calcium benzoate in drug development is as an excipient, specifically as a preservative in liquid formulations to prevent microbial growth. Its use is particularly advantageous in formulations where sodium content needs to be minimized. Additionally, it has been used as a reactant in the synthesis of more complex, pharmaceutically active molecules, such as 1,3,4-oxadiazoles and selective human A3 adenosine receptor antagonists.[3]

## Safety and Toxicology

Calcium benzoate is generally recognized as safe (GRAS) for its intended use as a food additive by regulatory agencies such as the U.S. Food and Drug Administration (FDA). The Joint FAO/WHO Expert Committee on Food Additives (JECFA) has established a group Acceptable Daily Intake (ADI) of 0-5 mg/kg body weight for benzoic acid and its salts, expressed as benzoic acid.

## Conclusion

**Calcium bis(benzoic acid)** (CAS 2090-05-3) is a well-characterized compound with established applications as a preservative. Its physicochemical properties are well-documented, although further research could provide more detailed spectral data and a definitive melting point. While the metabolic fate of the benzoate moiety is understood, there is a lack of data on the direct interaction of the calcium salt with specific cellular signaling pathways. This technical guide consolidates the available information to serve as a valuable resource for researchers and professionals in drug development and related scientific fields.

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